

# Aurora A inhibitor 2 vs. Aurora B inhibitors selectivity

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## Compound of Interest

Compound Name: Aurora A inhibitor 2

Cat. No.: B12419246

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A new class of 2,4-bisanilinopyrimidine Aurora A inhibitors demonstrates remarkable selectivity over Aurora B, a critical attribute for targeted cancer therapy. This guide provides a detailed comparison of a representative compound from this class, herein referred to as **Aurora A Inhibitor 2**, against well-characterized selective Aurora B inhibitors. By examining their biochemical potency, selectivity, and the signaling pathways they modulate, this document serves as a comprehensive resource for researchers in oncology and drug development.

## Unprecedented Selectivity of a Novel Aurora A Inhibitor

**Aurora A Inhibitor 2**, a 2,4-bisanilinopyrimidine derivative, exhibits a high degree of potency and selectivity for Aurora A kinase. This selectivity is crucial for minimizing off-target effects, as Aurora A and Aurora B have distinct roles in mitosis. While Aurora A is primarily involved in centrosome maturation and spindle assembly, Aurora B is a key component of the chromosomal passenger complex, regulating chromosome segregation and cytokinesis.

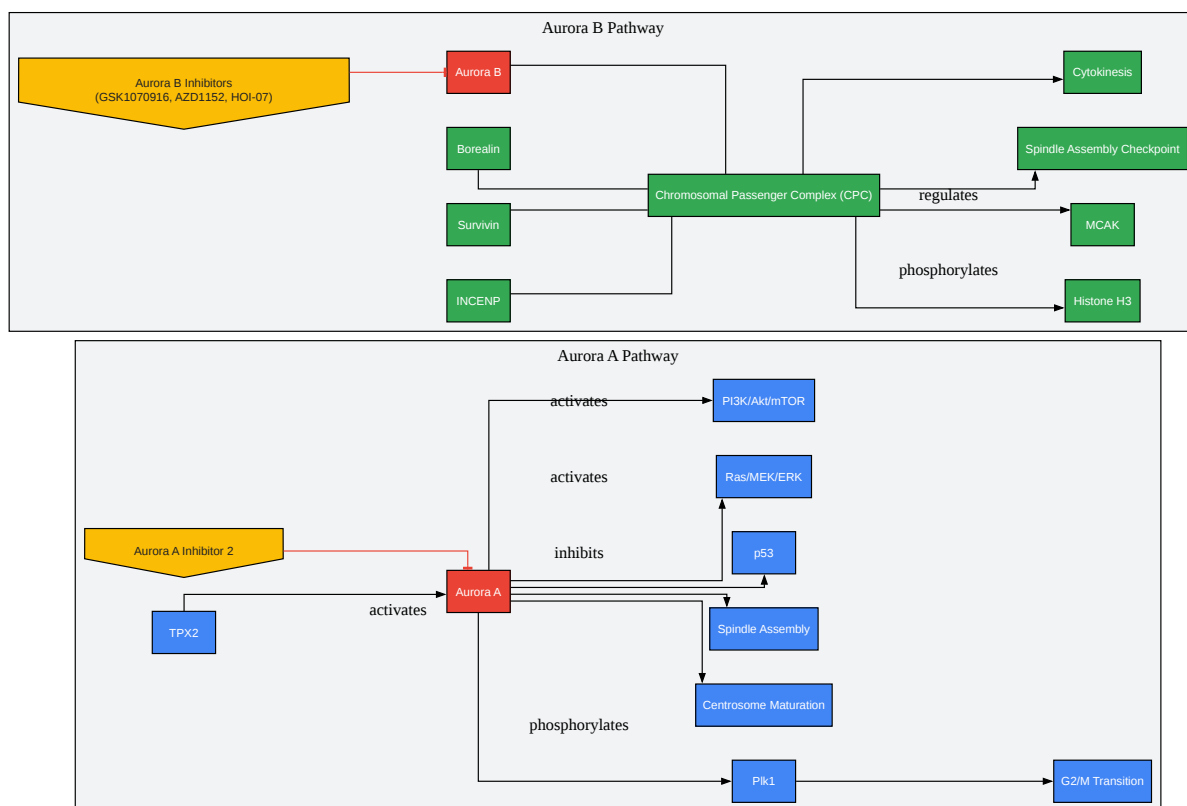
## Comparative Analysis of Inhibitor Potency and Selectivity

To contextualize the performance of **Aurora A Inhibitor 2**, we compare it with three well-established Aurora B inhibitors: GSK1070916, AZD1152 (Barasertib), and HOI-07. The following table summarizes their half-maximal inhibitory concentrations (IC<sub>50</sub>) and inhibitor constants (K<sub>i</sub>) against Aurora A and Aurora B kinases.

Inhibitor	Target	IC50 / Ki (nM)	Selectivity (Fold)
Aurora A Inhibitor 2	Aurora A	IC50: 3.4[1]	>1000 vs. Aurora B[1]
Aurora B	>3400		
GSK1070916	Aurora B	Ki: 0.38[2]	>1290 vs. Aurora A
Aurora A	Ki: 492[2]		
AZD1152-HQPA	Aurora B	Ki: 0.36[3]	>3800 vs. Aurora A
Aurora A	Ki: 1369[3]		
HOI-07	Aurora B	Potent Inhibition	High vs. Aurora A
Aurora A	No Obvious Inhibition[4]		

## Deciphering the Molecular Pathways

The distinct roles of Aurora A and Aurora B in cell division are governed by their unique signaling pathways. Understanding these pathways is essential for appreciating the differential cellular effects of selective inhibitors.

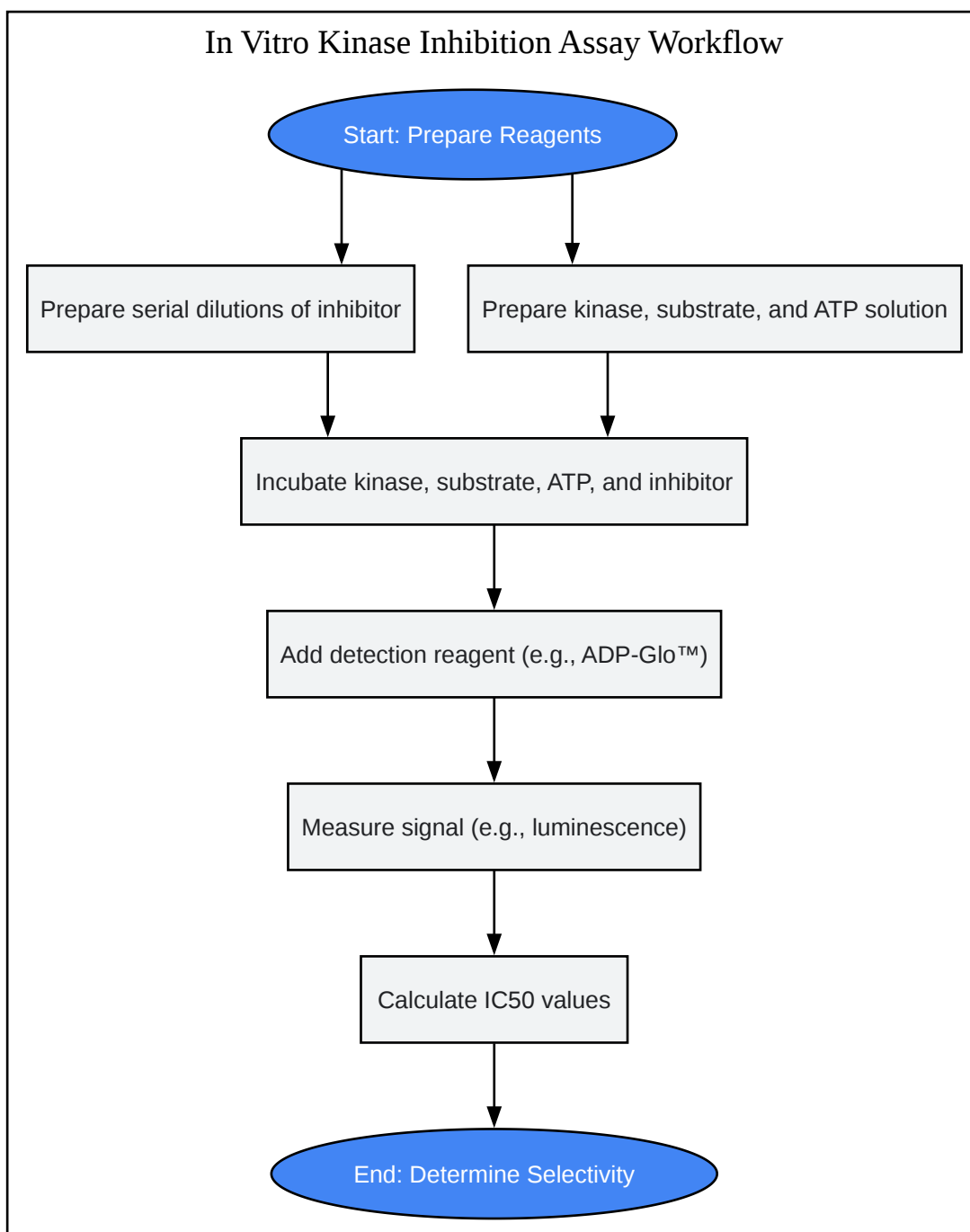


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**Figure 1.** Distinct signaling pathways of Aurora A and Aurora B kinases.

## Experimental Methodologies

The determination of inhibitor potency and selectivity relies on robust and reproducible experimental protocols. The following section details a generalized workflow for in vitro kinase inhibition assays.



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